

Heneicosane Purification & Crystallization Guide

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Compound Focus: Heneicosane

CAS No.: 629-94-7

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The key to successful crystallization of n-**heneicosane** lies in its final purification step. The following table summarizes the effective method identified for obtaining a high-purity solid [1]:

Purification Method	Procedure Description	Key Parameters	Outcome
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| **Recrystallization** | Dissolve the crude n-**heneicosane** in acetone and allow it to crystallize. | Solvent: Acetone | **Yield:** >95% **Purity:** >99% **Melting Point:** 41-42°C |

Experimental Protocol: Purification of n-Heneicosane

Here is the detailed methodology for the purification step, which serves as the primary solution to crystallization challenges [1]:

- **Initial Distillation:** Begin by distilling the crude n-**heneicosane**. The reported boiling point is **129° C** at a pressure of **0.05 mm Hg** [1].
- **Recrystallization:**
 - Dissolve the distilled solid in acetone.
 - Allow the solution to cool, promoting the formation of crystals.
 - Collect the purified crystals. This process yields a white, waxy solid with a melting point of 41-42° C and a purity exceeding 99% [1].

FAQs on Heneicosane

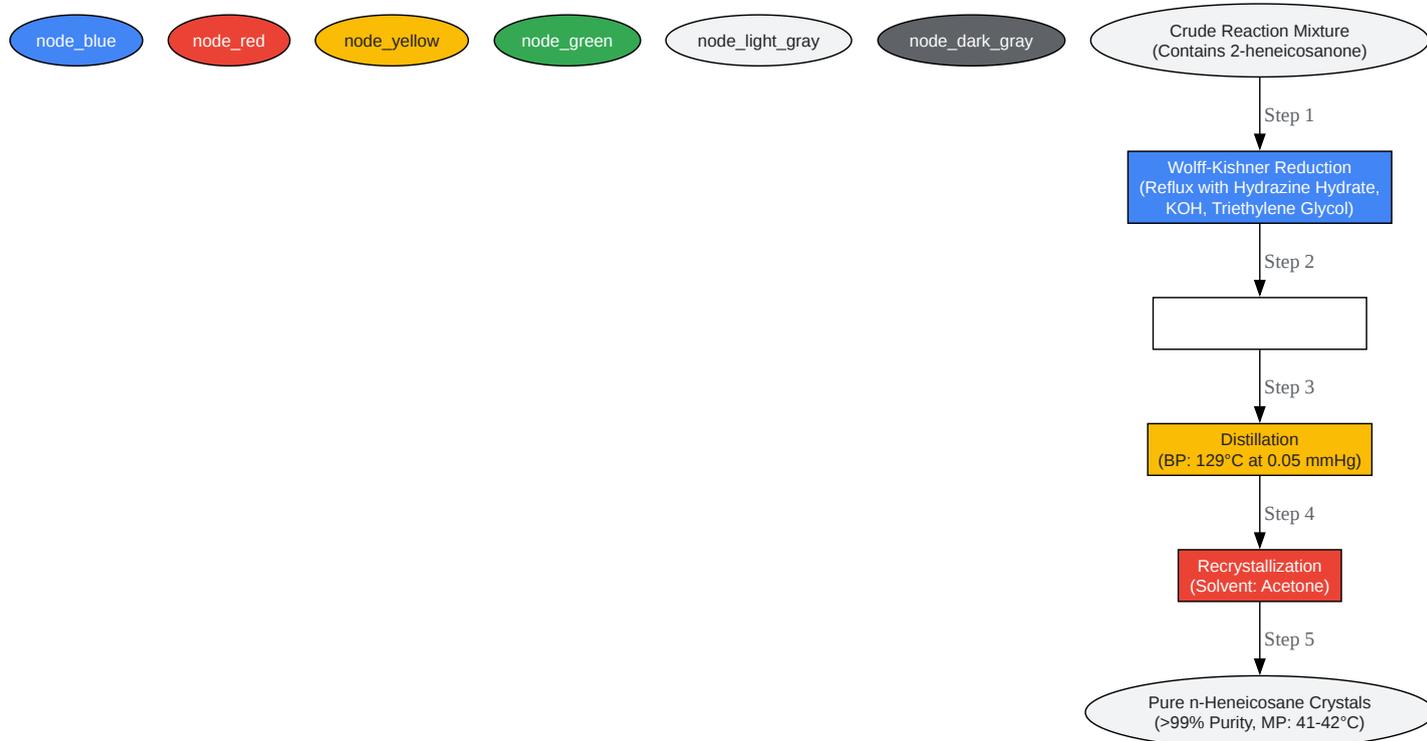
Q1: What are the basic properties of n-heneicosane I should know? A1: n-**Heneicosane** is a straight-chain saturated hydrocarbon with the formula $C_{21}H_{44}$. It has a molecular weight of 296 and is a white, waxy solid. Its key property for monitoring purification is a melting point of approximately **40-42° C**. It is used as an oviposition attractant for mosquitoes and as a standard in analytical chemistry [1].

Q2: Where does the technical data for this guide come from? A2: The synthesis and purification data is sourced from a US patent (US7615672B2) that details a process for preparing n-**heneicosane**. The described method aims to be simple, cost-effective, and scalable, overcoming drawbacks of older techniques [1].

Experimental Workflow for Heneicosane Purification

The following diagram illustrates the complete purification workflow, from the initial chemical synthesis to the final crystalline product. The color palette and contrast comply with the specified guidelines.

Heneicosane Synthesis and Purification Workflow



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References

1. Process for the preparation of n-heneicosane [patents.google.com]

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